

Assaying Diethyltoluamide concentration in various formulations (lotions, sprays)

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Compound of Interest

Compound Name: Diethyltoluamide

Cat. No.: B1670543

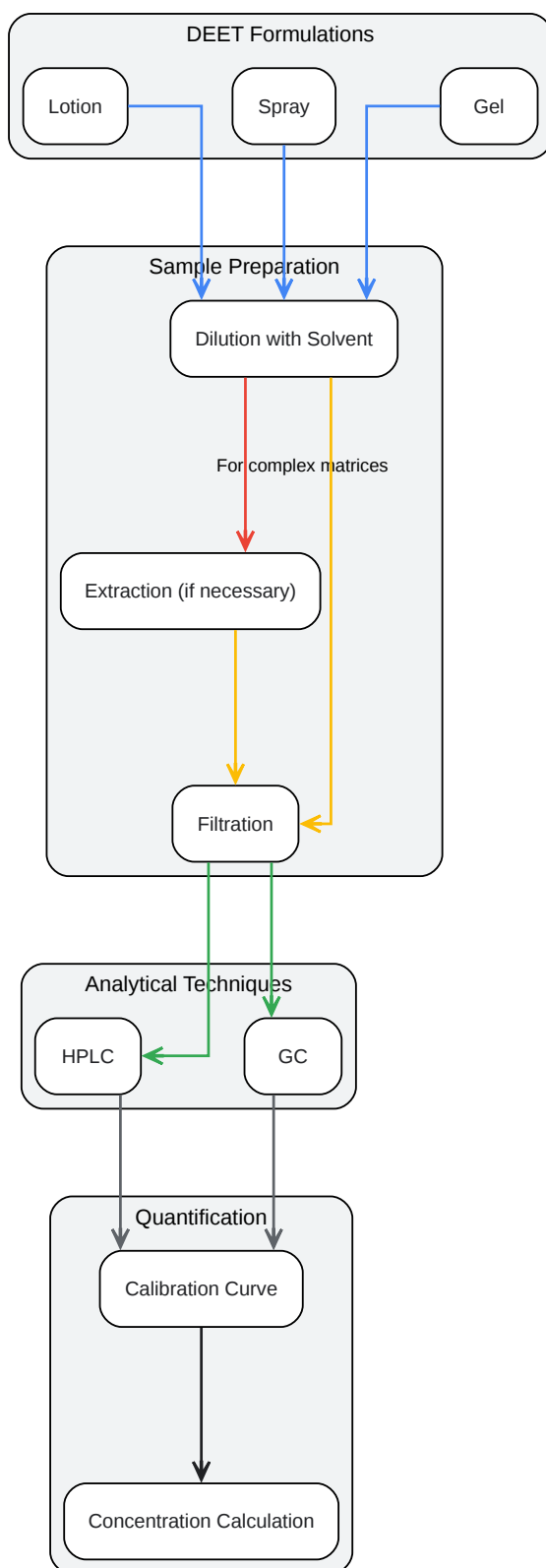
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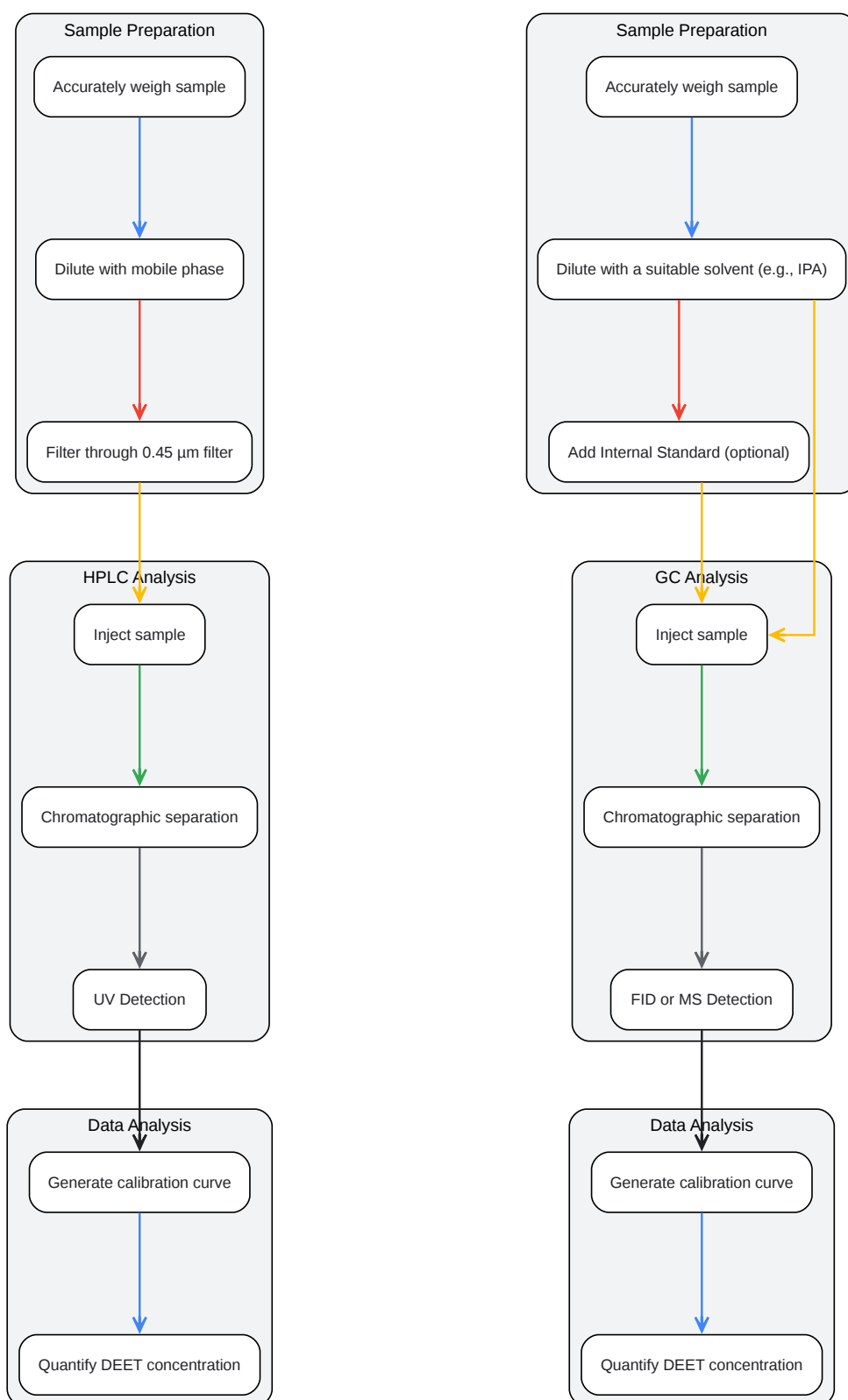
Application Notes & Protocols for Assaying Diethyltoluamide (DEET) Concentration

Introduction

N,N-Diethyl-m-toluamide, commonly known as DEET, is a highly effective and widely used active ingredient in insect repellents.[1] Formulations such as lotions, sprays, and gels contain varying concentrations of DEET, which directly impacts their efficacy and safety.[2][3][4] Accurate determination of the DEET concentration in these products is crucial for quality control, regulatory compliance, and ensuring consumer safety. These application notes provide detailed protocols for the quantitative analysis of DEET in various formulations using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC), methods well-established for their accuracy and reliability.

Logical Relationship of DEET Analysis





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